

Best practices for handling and disposal of Guanoxan

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Compound of Interest

Compound Name: Guanoxan

Cat. No.: B1210025

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Guanoxan Technical Support Center

Disclaimer: **Guanoxan** is an antihypertensive drug that was withdrawn from the market due to significant liver toxicity.^{[1][2]} It is not intended for current therapeutic or general research use. The following information is provided for historical, toxicological, and safety-handling purposes for professionals who may encounter this compound in a research or archival setting.

Frequently Asked Questions (FAQs)

Q1: What is **Guanoxan**?

Guanoxan is a sympatholytic drug formerly used as an antihypertensive agent.^{[2][3]} It was marketed under the brand name Envacar by Pfizer in the UK but was withdrawn due to hepatotoxicity.^{[1][2]} Its mechanism of action is similar to guanethidine.^{[1][3]}

Q2: What are the primary hazards associated with **Guanoxan**?

The primary health hazard of **Guanoxan** is liver damage.^{[1][3]} According to safety data, it is also harmful if swallowed or inhaled, causes skin and serious eye irritation, and is harmful to aquatic life.^[4]

Q3: What are the known chemical and physical properties of **Guanoxan**?

Guanoxan's properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C10H13N3O2	[1][5][6]
Molecular Weight	207.23 g/mol	[1][6]
Melting Point	164-165 °C	[5][7]
Boiling Point	339.3±45.0 °C (Predicted)	[7]
Density	1.40±0.1 g/cm3 (Predicted)	[7]
Solubility	Soluble in water.	[7]
Appearance	White crystalline powder.	[7]

Troubleshooting Guide

As **Guanoxan** is not used in active experiments, this guide focuses on safety and handling issues.

Issue: Accidental Spill

Solution:

- Evacuate and Restrict Access: Immediately evacuate all personnel from the affected area and restrict access.[8]
- Personal Protective Equipment (PPE): Before cleanup, don appropriate PPE, including double chemotherapy gloves, a solid-front barrier gown, and safety goggles or a full-face shield.[8][9] If there is a risk of airborne dust, respiratory protection may be necessary.[8]
- Containment: For a small spill, cover it with an absorbent material.
- Cleanup: Carefully clean the spill area with a detergent solution and then with clean water.[8]
- Waste Disposal: Double-bag all contaminated materials in plastic bags labeled with the contents and dispose of them as hazardous waste.[8]
- Reporting: Report the spill to the appropriate environmental health and safety office.[8]

Issue: Accidental Exposure

Solution:

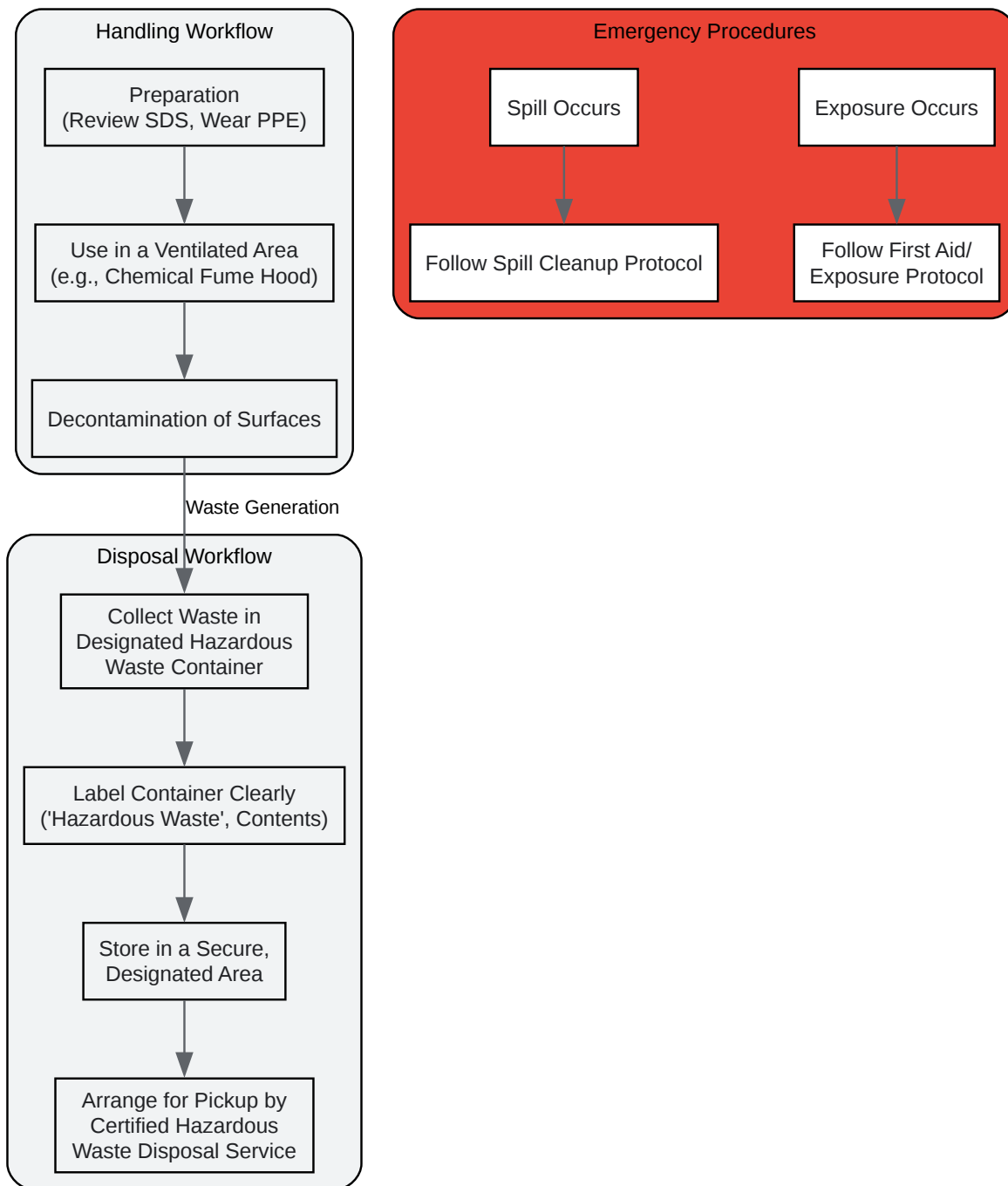
- Skin Contact: Immediately wash the affected area with plenty of soap and water.^[4] Remove contaminated clothing. If skin irritation occurs, seek medical advice.^[4]
- Eye Contact: Rinse cautiously with water for several minutes.^[4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do NOT induce vomiting. Call a poison control center or doctor immediately.^[10]

Experimental Protocols

Due to its withdrawal from the market, there are no current, validated experimental protocols for the use of **Guanoxan**. Researchers studying this compound should develop their own protocols with a strong emphasis on safety and containment, following modern guidelines for handling hazardous drugs.^[8]^[11]

Handling and Disposal Workflow

The following diagram outlines the general workflow for the safe handling and disposal of a hazardous chemical like **Guanoxan**.



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Caption: Workflow for Safe Handling and Disposal of **Guanoxan**.

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